

Reference standards for 4-Acetamido-2-hydroxy-5-methylaniline

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Compound of Interest

Compound Name:	4-Acetamido-2-hydroxy-5-methylaniline
CAS No.:	2055118-99-3
Cat. No.:	B2440206

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Reference Standards for **4-Acetamido-2-hydroxy-5-methylaniline**: A Qualification & Comparison Guide

Executive Summary

4-Acetamido-2-hydroxy-5-methylaniline (CAS: 2055118-99-3) is a specialized aniline derivative often encountered as a process-related impurity or intermediate in the synthesis of azo dyes and complex acetanilide-based pharmaceuticals.^{[1][2][3][4][5][6][7][8][9]} Due to its structural moieties—containing both an oxidizable amine/phenol and a hydrolyzable acetamido group—it presents unique stability challenges in analytical method validation.

This guide addresses a critical gap in the field: the lack of a pharmacopeial (USP/EP) monograph for this specific compound. It provides a roadmap for researchers to qualify non-compendial commercial materials into Reference Standards suitable for GMP/GLP applications, comparing the performance of "Research Grade" sourcing against "Fully Characterized" standards.

Technical Profile & Stability Considerations

Before selecting a reference standard, one must understand the molecule's behavior in solution.

Property	Specification	Impact on Analytical Method
Chemical Structure	N-(4-amino-3-hydroxy-6-methylphenyl)acetamide	Amphoteric nature (Phenol + Aniline).[1]
Molecular Weight	180.21 g/mol	Low MW; elutes early in Reverse Phase LC.
pKa Values	~4.5 (Aniline), ~10 (Phenol)	Critical: Mobile phase pH must be controlled (pH 2.5–3.0 recommended) to maintain ionization state.
Stability Risk	High (Oxidation)	The ortho-hydroxy aniline motif is highly susceptible to air oxidation (quinoid formation). [1] Standards must be stored under Argon/Nitrogen.
Solubility	DMSO, Methanol, dilute Acid	Avoid non-buffered aqueous diluents to prevent precipitation or degradation.

Comparative Analysis: Reference Standard Grades

In the absence of a Primary USP/EP Standard, researchers must choose between three sourcing strategies. The table below objectively compares these alternatives based on regulatory compliance and experimental risk.

Table 1: Performance Matrix of Reference Standard Alternatives

Feature	Option A: Commercial Research Grade	Option B: Custom Synthesized (Certified)	Option C: In-House Qualified Secondary Standard
Purity (Typical)	95% – 97%	> 99.5%	98% – 99.5%
Traceability	None (COA often lacks specific data)	High (H-NMR, qNMR, Mass Balance)	High (Traceable to Primary or qNMR)
Impurity Profile	Unknown (May contain isomers)	Fully Characterized	Characterized for specific method
Cost	Low (\$)	High (\$)	Medium (\$)
Suitability	Early R&D, Range Finding	GMP Release Testing, Validation	Routine QC, Stability Studies
Risk Factor	High: Unknown peaks may co-elute. ^{[1][2][4]}	Low: Gold standard.	Medium: Requires robust internal validation.

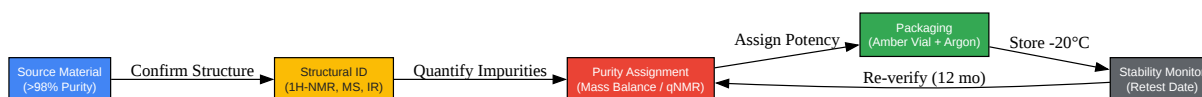
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Expert Insight: Do not use Option A for quantitative impurity calculation (w/w%) in late-stage development. The 5% undefined mass typically includes structural isomers (e.g., N-(2-hydroxy-4-methyl...)) that have different Response Factors (RRF), leading to significant quantitation errors.^{[1][2]}

Protocol: Qualifying a Secondary Reference Standard

Since a Primary USP Standard is unavailable, the most scientifically robust approach is Option C: Procuring high-quality material and qualifying it in-house.^{[1][2]}

Workflow Diagram: The Qualification Logic



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Figure 1: Workflow for establishing a qualified secondary reference standard from commercial material.

Step-by-Step Qualification Methodology

Step 1: Structural Confirmation (Identification)[1][2]

- Technique: ¹H-NMR (DMSO-d₆) and LC-MS/MS.[1]
- Acceptance Criteria:
 - MS: [M+H]⁺ peak at m/z 181.2.
 - NMR: Distinct singlet for acetyl methyl (~2.0 ppm) and aromatic protons showing 1,2,4,5-substitution pattern.
 - Critical Check: Verify absence of the regioisomer (N-(2-hydroxy-4-methylphenyl)acetamide) which often co-crystallizes.[1][2]

Step 2: Purity Assignment (Potency Calculation) Do not rely on "Area %". Use the Mass Balance Approach for high accuracy:

[1]

- Organic Impurities: Determine via HPLC (Gradient method, see below).
- Volatiles: Determine via TGA or GC-Headspace (often residual solvents like ethanol/ethyl acetate from synthesis).[1][2]

- ROI (Residue on Ignition): Check for inorganic salts.

Step 3: Validated HPLC Method for Purity Use this specific protocol to separate the target from its oxidative degradants.

- Column: C18, 150 x 4.6 mm, 3.5 μ m (e.g., Waters XBridge or Agilent Zorbax).
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5 prevents amine tailing).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 60% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 240 nm (max) and 280 nm.
- Temperature: 25°C (Higher temps accelerate on-column oxidation).[1][2]

Handling & Storage Best Practices

Data from similar aminophenol derivatives suggests rapid degradation if mishandled.

- Hygroscopicity: The acetamido group can H-bond with water.[1][2] Equilibrate vials to room temperature before opening to prevent condensation.
- Oxidation: Solutions in volumetric flasks typically degrade within 4–6 hours (turning pink/brown).
 - Solution: Use amber glassware and add an antioxidant (e.g., 0.1% Ascorbic Acid) to the diluent only if validated not to interfere with chromatography. Otherwise, prepare fresh immediately before injection.
- Storage: Solid state must be stored at -20°C protected from light.

References

- Sigma-Aldrich.**4-Acetamido-2-hydroxy-5-methylaniline** Product Specification (CAS 2055118-99-3).[\[1\]\[2\]\[5\]\[7\]\[8\]\[9\]](#)[Link](#)[\[1\]\[2\]\[10\]](#)
- U.S. Pharmacopeia (USP).General Chapter <11> Reference Standards - Qualification and Validation.[\[1\]\[2\]](#)[Link](#)[\[1\]\[2\]](#)
- International Conference on Harmonisation (ICH).Q3A(R2): Impurities in New Drug Substances.[Link](#)
- BLD Pharm.Safety Data Sheet: **4-Acetamido-2-hydroxy-5-methylaniline**.[\[1\]\[2\]\[4\]\[5\]\[6\]\[7\]\[8\]\[9\]](#)[Link](#)[\[1\]\[2\]](#)
- ResearchGate.Discussion on Primary vs. Secondary Reference Standard Qualification in HPLC.[Link](#)

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Sources

- 1. 13429-10-2|N-(2-Hydroxy-4-methylphenyl)acetamide|BLD Pharm [[bldpharm.com](#)]
- 2. 31601-41-9|2-Acetamido-5-methoxytoluene|BLD Pharm [[bldpharm.com](#)]
- 3. 92290-16-9_CAS号:92290-16-9_Ethyl 7-amino-2-hydroxy-1,8-naphthyridine-4-carboxylate - 化源网 [[chemsrc.com](#)]
- 4. 77774-35-7|N-(2-Hydroxy-6-methylphenyl)acetamide|BLD Pharm [[bldpharm.com](#)]
- 5. 76064-17-0|N-(3-hydroxy-2-methylphenyl)acetamide|BLD Pharm [[bldpharm.com](#)]
- 6. 31601-41-9|2-Acetamido-5-methoxytoluene|BLD Pharm [[bldpharm.com](#)]
- 7. 71463-40-6|N-(5-hydroxy-2-methylphenyl)acetamide|BLD Pharm [[bldpharm.com](#)]
- 8. 13429-10-2|N-(2-Hydroxy-4-methylphenyl)acetamide|BLD Pharm [[bldpharm.com](#)]
- 9. 93525-28-1|N-(2,5-Dihydroxyphenyl)acetamide|BLD Pharm [[bldpharm.com](#)]
- 10. [researchgate.net](#) [[researchgate.net](#)]

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